

uses of 5-Chloro-2-ethylaniline in organic synthesis

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Compound of Interest

Compound Name: 5-Chloro-2-ethylaniline

Cat. No.: B2631958

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An In-depth Technical Guide to the Applications of **5-Chloro-2-ethylaniline** in Organic Synthesis

This guide provides an in-depth analysis of **5-Chloro-2-ethylaniline**, a pivotal intermediate in modern organic synthesis. Moving beyond a simple catalog of reactions, we will explore the causal relationships between its unique molecular structure and its utility as a versatile building block. The strategic placement of the chloro, ethyl, and amino functionalities imparts a distinct reactivity profile that is leveraged in the synthesis of a diverse array of commercially significant molecules, from vibrant azo dyes to complex bioactive compounds. This document is intended for researchers, process chemists, and drug development professionals seeking to harness the synthetic potential of this important aromatic amine.

Core Properties and Safety Mandates

5-Chloro-2-ethylaniline (CAS No: 3843-97-8) is an aromatic amine whose utility is predicated on its physicochemical properties.^{[1][2]} Understanding these characteristics is fundamental to its effective and safe application in any synthetic workflow.

Physicochemical Data Summary

The inherent properties of **5-Chloro-2-ethylaniline** dictate its handling, reaction conditions, and purification strategies. Key data are summarized below for rapid reference.

Property	Value	Source
CAS Number	3843-97-8	[1][2]
Molecular Formula	C ₈ H ₁₀ ClN	[1][2]
Molecular Weight	155.63 g/mol	[1][2]
Appearance	Not explicitly stated, but related anilines are typically yellow to brown liquids or solids.	
Boiling Point	252.6°C at 760 mmHg	[1]
Storage	Room temperature, away from light, under an inert atmosphere.[1]	

Safety and Handling Protocols

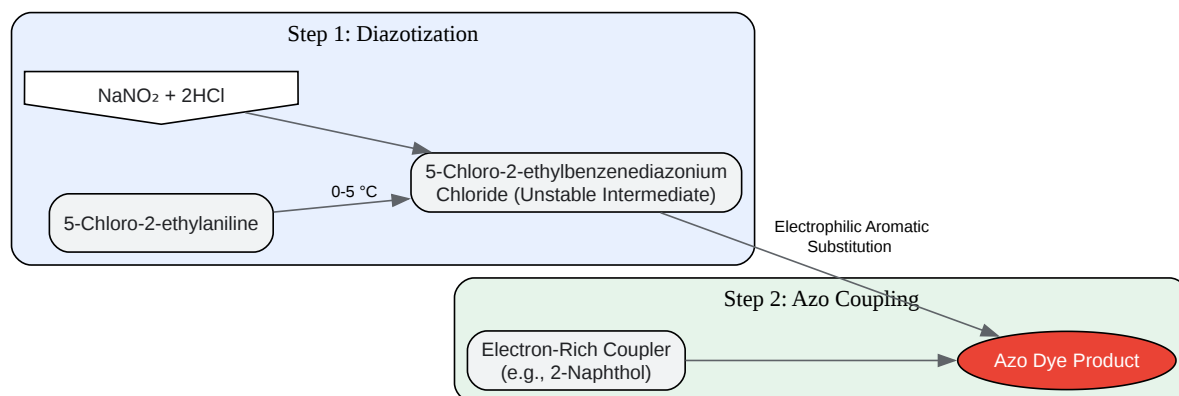
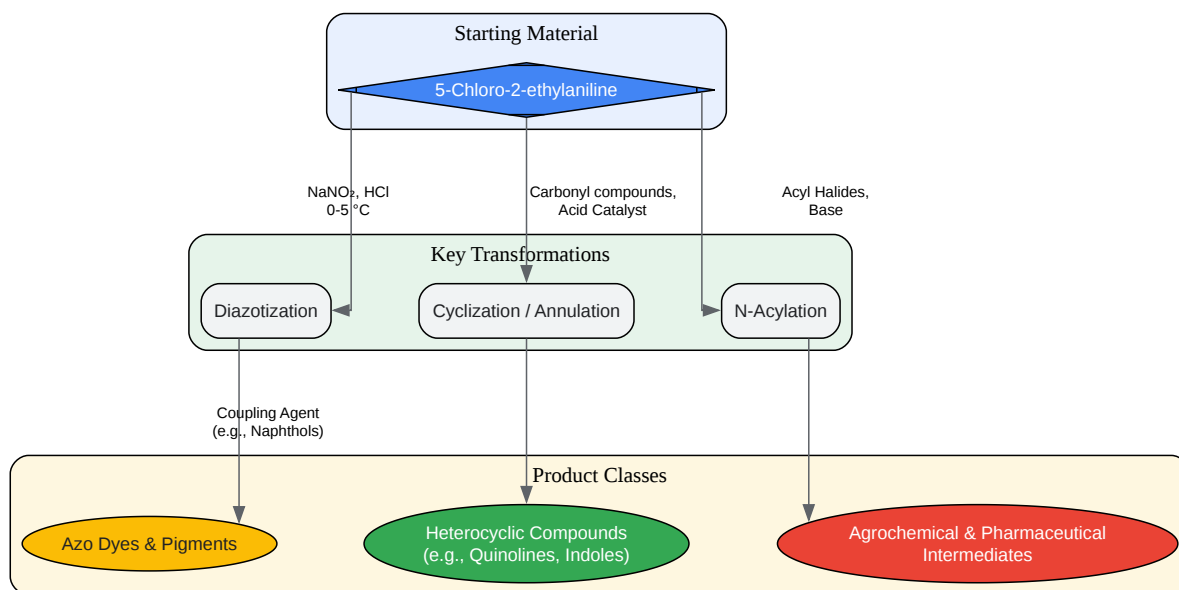
As with all aromatic amines, **5-Chloro-2-ethylaniline** and its structural analogs like 5-chloro-2-methylaniline are considered hazardous.[3][4][5] Strict adherence to safety protocols is non-negotiable.

- **Exposure Controls:** Handle in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of vapors.[3][6] Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles with side shields, and a lab coat.[3][6]
- **Toxicological Profile:** Anilines can be readily absorbed through the skin and are harmful if swallowed.[4][5] They are suspected of causing serious eye irritation and may cause damage to organs through prolonged or repeated exposure.[3][4][6]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, acids, acid anhydrides, and acid chlorides, as these can lead to vigorous or exothermic reactions.[5]
- **Spill & Disposal:** In case of a spill, absorb with an inert material and place in a suitable, closed container for disposal.[3] Dispose of waste in accordance with local, regional, and

national regulations.[\[7\]](#)

The Synthetic Versatility of 5-Chloro-2-ethylaniline

The synthetic utility of **5-Chloro-2-ethylaniline** stems from the predictable and differential reactivity of its functional groups. The interplay between the nucleophilic amino group, the deactivating but ortho-, para-directing chloro group, and the sterically influencing ethyl group allows for controlled, regioselective transformations.



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